

Physical and chemical properties of Vanilloloside

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Compound of Interest

Compound Name: Vanilloloside

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Vanilloloside: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vanilloloside, a naturally occurring glycoside, has garnered interest within the scientific community for its potential therapeutic applications. As a derivative of vanillyl alcohol, it is found in various plant species, including *Gastrodia elata*, a plant with a history of use in traditional medicine. This technical guide provides a detailed overview of the known physical and chemical properties of **Vanilloloside**, alongside methodologies for its study. Due to the limited availability of extensive research focused solely on **Vanilloloside**, this guide also incorporates information from closely related and more extensively studied compounds, namely vanillin and vanillic acid, to provide a broader context for potential biological activities and signaling pathways. This information is intended to serve as a foundational resource for researchers investigating the therapeutic potential of **Vanilloloside**.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Vanilloloside** are summarized below. These properties are crucial for its handling, formulation, and analysis.

General and Computed Properties

Property	Value	Source(s)
CAS Number	74950-96-2	[1]
Molecular Formula	C ₁₄ H ₂₀ O ₈	[1]
Molecular Weight	316.30 g/mol	[1]
IUPAC Name	(2R,3S,4S,5R,6S)-2-(hydroxymethyl)-6-[4-(hydroxymethyl)-2-methoxyphenoxy]oxane-3,4,5-triol	[1]
Synonyms	Vanillyl alcohol 4-O-beta-D-glucopyranoside, beta-D-Glucopyranoside, 4-(hydroxymethyl)-2-methoxyphenyl	[1]
XLogP3 (Predicted)	-1.9	[1]
Hydrogen Bond Donor Count	5	[1]
Hydrogen Bond Acceptor Count	8	[1]
pKa (Strongest Acidic, Predicted)	12.2	[2]

Experimental Properties

Property	Value	Source(s)
Physical State	Solid	[1]
Melting Point	120 °C	[1]
Water Solubility (Predicted)	13.1 g/L	[2]
Boiling Point	Not experimentally determined	
Density	Not experimentally determined	

Spectral Data

Detailed experimental spectral data for **Vanilloloside** is not widely available in public databases. Predicted NMR spectra are available in some databases such as the Human Metabolome Database[2]. However, for structurally related compounds like vanillin, extensive spectral data exists. Researchers can use this data as a reference for the characterization of **Vanilloloside**.

Mass Spectrometry (LC-MS) of Vanilloloside

Experimental LC-MS data for **Vanilloloside** is available, showing adducts that are useful for its identification.

Precursor Type	Precursor m/z	Top 5 Peaks (m/z)	Source
[M+NH ₄] ⁺	334.15	137.059906, 134.956161, 152.967361, 196.959732, 178.948685	[1]
[M+Na] ⁺	339.105	339.105133, 340.105713, 185.043381, 309.101288, 84.959343	[1]

Experimental Protocols

Detailed and standardized experimental protocols specifically for **Vanilloloside** are not extensively published. The following sections provide generalized methodologies based on common practices for natural product chemistry and the study of related compounds.

Isolation and Purification of Vanilloloside from *Gastrodia elata*

Vanilloloside can be isolated from its natural source, *Gastrodia elata*, using chromatographic techniques.

Protocol:

- Extraction:
 - Dried and powdered rhizomes of *Gastrodia elata* are extracted with a suitable solvent, such as 95% ethanol, at an elevated temperature (e.g., 50°C) for an extended period (e.g., 7 days)[3].
 - The resulting extract is then concentrated using a rotary evaporator and lyophilized to obtain a crude powder[3].
- Chromatographic Separation:
 - The crude extract is subjected to column chromatography over a silica gel or alumina oxide stationary phase[4].
 - A gradient elution is typically employed, starting with a non-polar solvent and gradually increasing the polarity. For glycosides, solvent systems like chloroform-methanol or ethyl acetate-methanol-water are common.
 - Fractions are collected and monitored by Thin Layer Chromatography (TLC) to identify those containing **Vanilloloside**.
- Purification:
 - Fractions rich in **Vanilloloside** are pooled and further purified using preparative High-Performance Liquid Chromatography (HPLC) with a reverse-phase column (e.g., C18)[5].
 - A mobile phase consisting of a mixture of acetonitrile and water, often with a small amount of acid like formic acid for better peak shape, is used for elution[5].
 - The purity of the isolated **Vanilloloside** is confirmed by analytical HPLC and spectroscopic methods.



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Figure 1: Workflow for the isolation and purification of **Vanilloloside**.

Antioxidant Activity Assay (DPPH Method)

The antioxidant potential of **Vanilloloside** can be assessed using the DPPH (2,2-diphenyl-1-picrylhydrazyl) radical scavenging assay.

Protocol:

- Preparation of Solutions:
 - Prepare a stock solution of DPPH in methanol.
 - Prepare a series of dilutions of **Vanilloloside** in methanol.
- Assay Procedure:
 - In a 96-well plate, add a fixed volume of the DPPH solution to each well.
 - Add different concentrations of the **Vanilloloside** solutions to the wells. A control well should contain only DPPH and methanol.
 - Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement and Calculation:
 - Measure the absorbance of each well at 517 nm using a microplate reader.
 - The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] * 100$

Potential Biological Activities and Signaling Pathways (Inferred from Related Compounds)

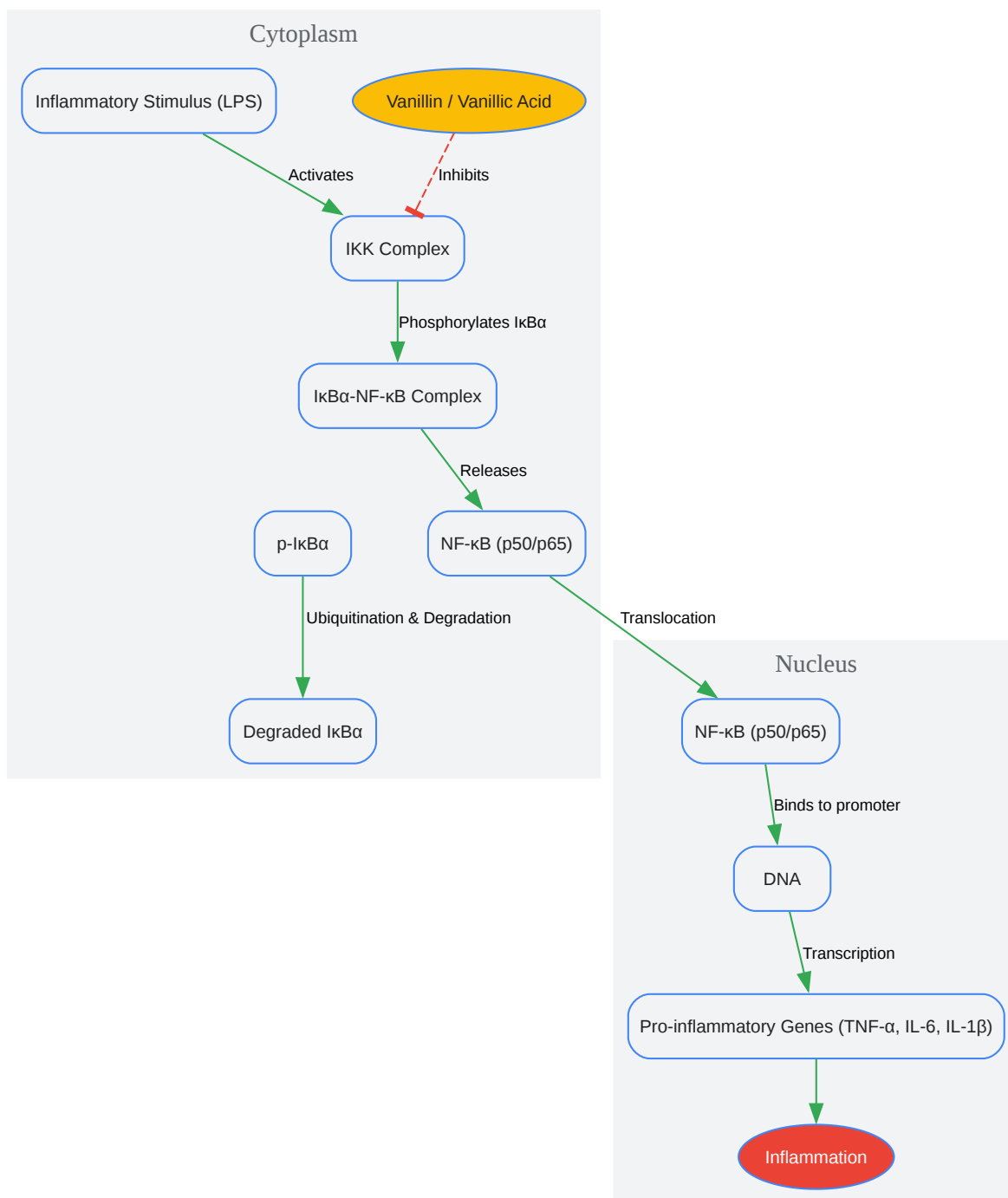
While direct evidence for the signaling pathways modulated by **Vanilloloside** is limited, research on its aglycone, vanillyl alcohol, and the related compounds vanillin and vanillic acid, suggests potential anti-inflammatory and neuroprotective effects. These effects are often mediated through the modulation of key signaling pathways.

Anti-Inflammatory Activity

Vanillin and vanillic acid have been shown to exert anti-inflammatory effects by inhibiting the production of pro-inflammatory mediators. A key pathway implicated is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway^{[5][6]}.

Proposed Mechanism:

- Inflammatory stimuli (e.g., lipopolysaccharide, LPS) activate the IKK complex.
- The IKK complex phosphorylates I κ B α , leading to its ubiquitination and subsequent degradation.
- This releases NF- κ B (p50/p65 dimer) to translocate to the nucleus.
- In the nucleus, NF- κ B binds to the promoter regions of pro-inflammatory genes, inducing the transcription of cytokines like TNF- α , IL-6, and IL-1 β .
- Vanillin and vanillic acid are proposed to inhibit the phosphorylation of I κ B α , thereby preventing NF- κ B translocation and subsequent pro-inflammatory gene expression^{[5][6]}.



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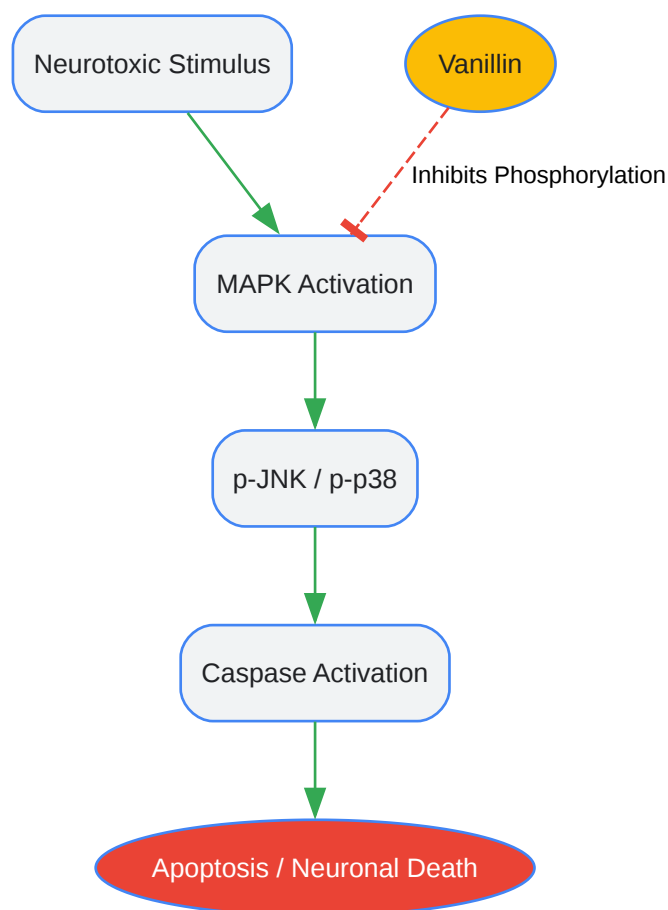
Figure 2: Proposed anti-inflammatory mechanism via the NF-κB pathway.

Neuroprotective Effects

Vanillin and vanillic acid have demonstrated neuroprotective properties in various experimental models[1]. A key mechanism is the modulation of the MAPK (Mitogen-Activated Protein Kinase) signaling pathway, which is involved in cellular stress responses and apoptosis[1].

Proposed Mechanism:

- Neurotoxic stimuli (e.g., rotenone, MPP+) can lead to oxidative stress and activate MAPK pathways, including JNK, p38, and ERK.
- Activation of JNK and p38 is often associated with pro-apoptotic signaling, leading to the activation of caspases and ultimately, cell death.
- Vanillin has been shown to decrease the phosphorylation (activation) of JNK and p38 in response to neurotoxic insults[1].
- By inhibiting these pro-apoptotic MAPK pathways, vanillin may protect neurons from damage and death.



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Figure 3: Proposed neuroprotective mechanism via MAPK pathway modulation.

Conclusion

Vanilloloside is a promising natural compound with a foundation for further scientific investigation. While comprehensive data specifically for **Vanilloloside** is still emerging, the information available for its structural relatives provides a strong rationale for exploring its potential in areas such as anti-inflammatory and neuroprotective therapies. This guide serves as a starting point for researchers, summarizing the current state of knowledge and providing methodological frameworks to facilitate future studies. Further research is warranted to fully elucidate the physical, chemical, and biological properties of **Vanilloloside** and to validate its therapeutic potential.

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